

pyrocatechol sulfate vs catechol properties

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Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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Chemical & Functional Comparison

The table below summarizes the core differences between catechol and **pyrocatechol sulfate**.

Property	Catechol (Pyrocatechol)	Pyrocatechol Sulfate
Chemical Structure	Benzene-1,2-diol [1]	Sulfated conjugate of catechol [2]
IUPAC Name	Benzene-1,2-diol [1]	2-hydroxyphenyl hydrogen sulfate [2]
Molecular Formula	C ₆ H ₆ O ₂ [1] [3] [4]	C ₆ H ₆ O ₅ S [2] [5]
Molecular Weight	110.11 g/mol [3] [4]	190.17 g/mol [5]
CAS Number	120-80-9 [3] [4]	4918-96-1 [2] [5]
Appearance	White to brown feathery or crystalline solid [1] [3]	White solid [2]
Stability	Air and light sensitive, discolors upon exposure [3]	Stable when stored at 2-8°C [2]

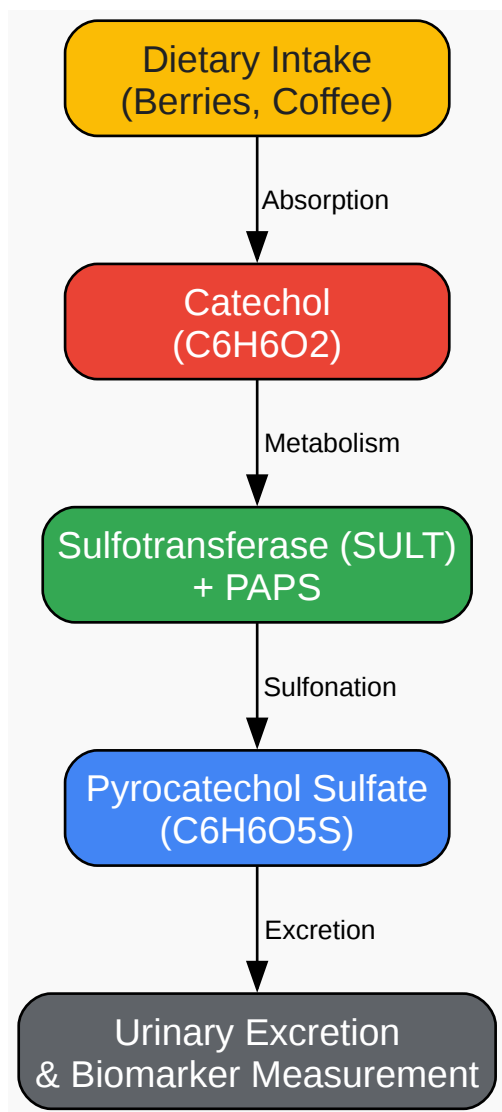
Property	Catechol (Pyrocatechol)	Pyrocatechol Sulfate
Primary Role/Source	Industrial chemical precursor; naturally occurs in trace amounts [1]	Endogenous metabolite from diet (berries, coffee) and gut microbiota [2] [5]

| **Key Biological Activities** | - Substrate for Catechol O-Methyltransferase (COMT) [6]

- Used in photography and as a developer [1] | - **Potential biomarker** for kidney function, whole grain intake, coffee consumption [2] [5]
- Modulates brain health and cardiomyocyte beating [2] [5] | | **Toxicity & Handling** | Toxic by ingestion and skin contact; skin irritant; suspected carcinogen [1] [3] | Warning; causes skin and eye irritation [2] |

Metabolic Relationship and Pathways

Catechol and **pyrocatechol sulfate** are connected through a key metabolic pathway. Catechol, whether from dietary sources or as a metabolite of benzene, can be sulfated in the body to form the more water-soluble **pyrocatechol sulfate**, which is then excreted in urine [2] [5]. This sulfonation reaction is a classic **Phase II detoxification** process, primarily catalyzed by sulfotransferase (SULT) enzymes, which increases the compound's solubility for elimination.



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*Metabolic pathway of catechol to **pyrocatechol sulfate** for excretion.*

Research Context & Experimental Notes

In research, **pyrocatechol sulfate** is recognized as a phenolic metabolite studied in metabolomics and microbiome research [2]. Its levels in human plasma and urine are connected to food ingestion (like berries and coffee) and the condition of the gut microbiota, making it a potential biomarker for various physiological states [2] [5].

- **Biomarker Research:** When designing experiments to measure **pyrocatechol sulfate** as a biomarker, focus on **plasma or urine samples**. Its levels can indicate whole grain intake, habitual coffee drinking, and kidney function, as it is cleared by dialysis [2] [5].
- **Handling and Storage:** Commercially available **pyrocatechol sulfate** ($\geq 95\%$ purity by H-NMR) is typically supplied as a white solid and should be stored at **2-8°C** to maintain stability [2]. In contrast, catechol is air and light sensitive, often turning brown and requiring storage below 30°C [1] [3].

Catechol in Biological Systems

Catechol itself is a key substrate for the enzyme **Catechol O-Methyltransferase (COMT)** [6]. COMT plays a critical role in the metabolism of catecholamine neurotransmitters (like dopamine and noradrenaline) and catechol drugs (like L-DOPA), transferring a methyl group to inactivate them [6]. This interaction is a major focus in neuroscience and pharmacology, particularly for treating Parkinson's disease [6].

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